

# An In-depth Technical Guide to 1,13-Tetradecadiene: From Synthesis to Application

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## Compound of Interest

Compound Name: **1,13-Tetradecadiene**

Cat. No.: **B1583877**

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## Abstract

**1,13-Tetradecadiene** is a linear alpha,omega-diolefin with significant potential as a versatile building block in organic synthesis and polymer chemistry. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, and known applications, with a particular focus on its utility in the synthesis of complex molecules, including biologically active compounds. While direct applications in drug development are still emerging, its role as a precursor to bioactive molecules makes it a compound of interest for medicinal chemists and researchers in the life sciences.

## Molecular and Physicochemical Properties

**1,13-Tetradecadiene**, with the chemical formula C<sub>14</sub>H<sub>26</sub>, is a long-chain hydrocarbon featuring two terminal double bonds.<sup>[1]</sup> Its molecular structure imparts specific chemical reactivity, making it a valuable intermediate in various chemical transformations.

## Table 1: Molecular and Physicochemical Properties of 1,13-Tetradecadiene

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>26</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	194.36 g/mol	<a href="#">[2]</a> <a href="#">[7]</a>
CAS Number	21964-49-8	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Density	0.849 g/mL at 25 °C	<a href="#">[8]</a>
Boiling Point	131 °C at 17 mmHg	<a href="#">[8]</a>
Refractive Index	n <sub>20/D</sub> 1.443	<a href="#">[8]</a>
InChI Key	XMRSTLBCBDIKFI-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Synthesis of 1,13-Tetradecadiene

The synthesis of **1,13-tetradecadiene** can be achieved through several established organic chemistry methodologies. The choice of method often depends on the desired purity, scale, and available starting materials.

### Grignard Reagent-Based Synthesis

A common and versatile method for the formation of the **1,13-tetradecadiene** carbon skeleton involves the use of Grignard reagents.[\[9\]](#) This approach allows for the coupling of smaller carbon fragments to construct the 14-carbon chain.

#### Experimental Protocol: Grignard Coupling

- Preparation of the Grignard Reagent: In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, magnesium turnings are suspended in anhydrous diethyl ether. A solution of an appropriate haloalkene (e.g., 1-bromo-10-undecene) in anhydrous diethyl ether is added dropwise to initiate the formation of the Grignard reagent. The reaction is typically initiated with gentle heating and maintained under an inert atmosphere.
- Coupling Reaction: To the freshly prepared Grignard reagent, a solution of an appropriate electrophile (e.g., allyl bromide) in anhydrous diethyl ether is added slowly at a controlled

temperature, often 0 °C.

- Work-up: The reaction mixture is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.
- Purification: The crude product is purified by vacuum distillation or column chromatography on silica gel to yield pure **1,13-tetradecadiene**.<sup>[9]</sup>

## Dehydrohalogenation

Dehydrohalogenation involves the elimination of a hydrogen halide from a dihalogenated alkane to form the corresponding alkene. For the synthesis of **1,13-tetradecadiene**, a 1,14-dihalotetradecane would be a suitable precursor.

### Experimental Protocol: Dehydrohalogenation

- Reaction Setup: A solution of 1,14-dihalotetradecane in a suitable solvent (e.g., ethanol or tert-butanol) is prepared in a round-bottom flask equipped with a reflux condenser.
- Base Addition: A strong, non-nucleophilic base, such as potassium tert-butoxide, is added portion-wise to the solution.
- Reaction Conditions: The reaction mixture is heated to reflux for a specified period to ensure complete elimination.
- Work-up and Purification: After cooling, the reaction mixture is poured into water and extracted with a nonpolar solvent like hexane. The organic layer is washed with water and brine, dried over a suitable drying agent, and the solvent is evaporated. The resulting crude product is then purified by vacuum distillation.

## Applications in Synthesis and Materials Science

**1,13-Tetradecadiene**'s terminal double bonds are reactive sites for a variety of chemical transformations, making it a valuable building block in organic synthesis and polymer science.

## Synthesis of Bioactive Alkaloids

**1,13-Tetradecadiene** has been utilized as a key starting material in the synthesis of several naturally occurring and biologically active pyridine alkaloids, including theonelladins C and D, niphatesine C, and xestamine D.<sup>[8]</sup> These applications highlight its importance in the construction of complex molecular architectures with potential therapeutic properties.

## Polymer Chemistry

As an  $\alpha,\omega$ -diolefin, **1,13-tetradecadiene** can undergo polymerization reactions. It has been used in polymerization studies with catalysts such as aluminum triisobutyl-titanium tetrachloride.<sup>[8]</sup> Such reactions can lead to the formation of polymers with specific material properties.

## Materials Science

Research has shown that **1,13-tetradecadiene** can be grafted onto hydrogenated B-doped silicon (100) surfaces, indicating its potential use in the modification and functionalization of semiconductor surfaces.<sup>[8]</sup>

## Spectroscopic Data

The structural elucidation of **1,13-tetradecadiene** is supported by various spectroscopic techniques.

**Table 2: Spectroscopic Data for 1,13-Tetradecadiene**

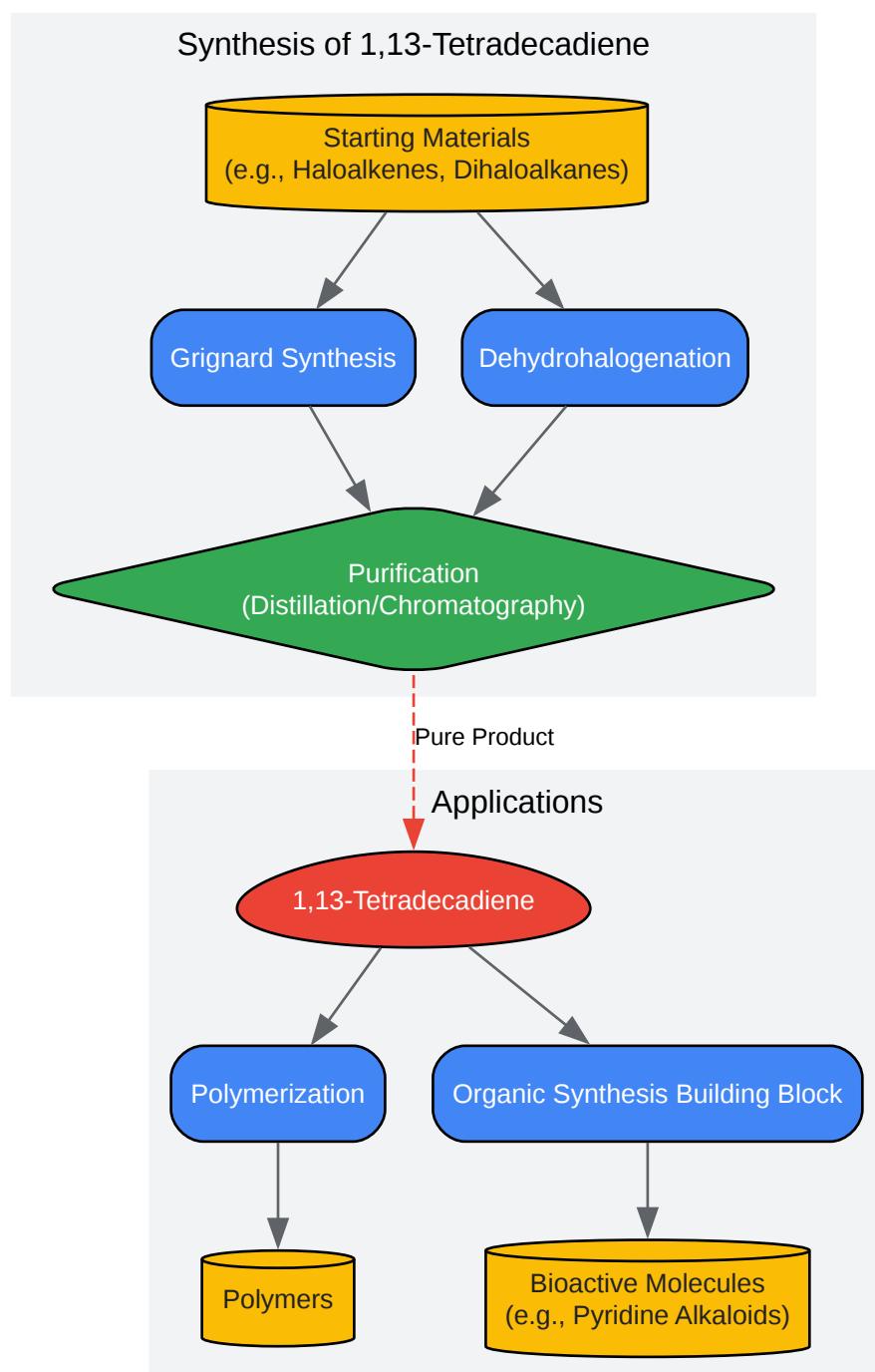
Spectrum Type	Key Features	Reference
Mass Spectrometry (MS)	Molecular Ion ( $M^+$ ): m/z 194. Characteristic fragmentation pattern of a long-chain alkene.	[4][5]
Infrared (IR) Spectroscopy	C-H stretching of sp <sup>2</sup> carbons (~3075 cm <sup>-1</sup> ), C=C stretching (~1640 cm <sup>-1</sup> ), and out-of-plane C-H bending of terminal alkenes (~910 and 990 cm <sup>-1</sup> ).	[3]

## Biological Relevance and Future Perspectives

While direct biological activity of **1,13-tetradecadiene** has not been extensively reported, some long-chain dienes have been noted for their potential anti-inflammatory effects.[\[10\]](#) Furthermore, dienes are structurally related to fatty acids, which play crucial roles in numerous biological processes. The ability to use **1,13-tetradecadiene** as a precursor for biologically active molecules suggests that its true potential in drug discovery may lie in its role as a versatile synthetic intermediate. Future research could explore the biological effects of **1,13-tetradecadiene** and its derivatives, potentially uncovering novel therapeutic applications.

## Logical Workflow for Synthesis and Application

The following diagram illustrates a generalized workflow from the synthesis of **1,13-tetradecadiene** to its application in the creation of more complex molecules.



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Caption: Synthesis and Application Workflow for **1,13-Tetradecadiene**.

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